

2-Bromo-6-methoxypyrazine CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Bromo-6-methoxypyrazine

Cat. No.: B1281960

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2-Bromo-6-methoxypyrazine: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **2-Bromo-6-methoxypyrazine**, a heterocyclic organic compound with applications in the flavor, fragrance, and pharmaceutical industries. This document summarizes its key physicochemical properties and provides a logical framework for its identification.

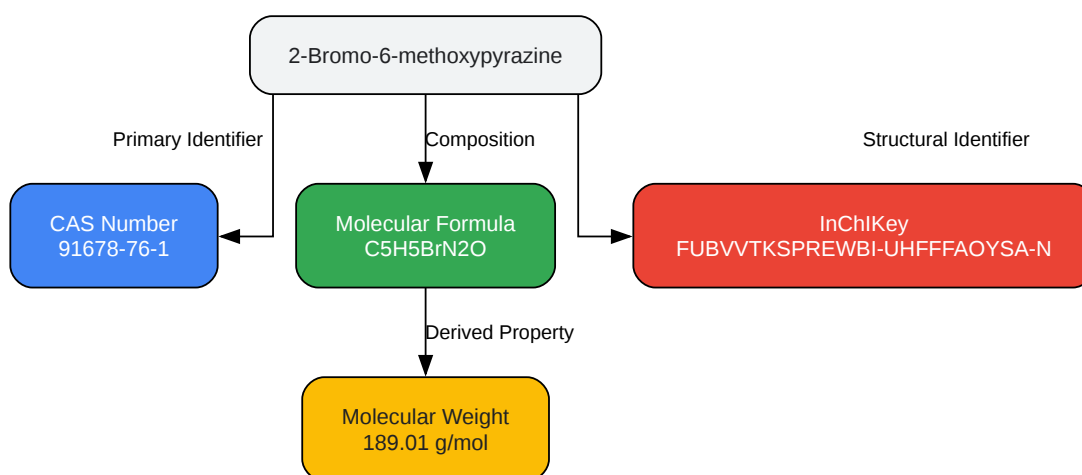
Core Compound Properties

The fundamental identifiers and properties of **2-Bromo-6-methoxypyrazine** are detailed below. This information is critical for substance registration, safety data sheet (SDS) authoring, and experimental design.

Property	Value	Reference
CAS Number	91678-76-1	[1]
Molecular Weight	189.01 g/mol	[2][1]
Molecular Formula	C5H5BrN2O	[2][1]
Purity	≥ 98% (via HPLC)	[1]
Appearance	Off-white powder to low melting solid	[1]
Storage Conditions	0 - 8 °C	[1]

Compound Identification and Structure

The unique identification of a chemical substance is paramount for regulatory compliance and scientific accuracy. The following diagram illustrates the hierarchical relationship between the various identifiers for **2-Bromo-6-methoxypyrazine**.



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Caption: Hierarchical relationship of identifiers for **2-Bromo-6-methoxypyrazine**.

Applications in Research and Development

2-Bromo-6-methoxypyrazine is a versatile building block in organic synthesis. Its unique flavor and aroma profile make it a valuable ingredient in the food and beverage industry, particularly for imparting earthy and herbaceous notes.^[1] In the fragrance industry, it contributes to the formulation of distinctive scents.^[1] Furthermore, this compound is utilized in pharmaceutical research as a scaffold for the development of novel therapeutic agents.^[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or application of **2-Bromo-6-methoxypyrazine** are highly specific to the intended research or development goal. Researchers should consult peer-reviewed scientific literature and patents for methodologies relevant to their work. The information provided in this guide serves as a foundational reference for such advanced applications.

Safety and Handling

Appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling **2-Bromo-6-methoxypyrazine**. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, please refer to the manufacturer's Safety Data Sheet (SDS).

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References

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